

Application Notes and Protocols: Eledoisin

Solution Preparation and Storage Guidelines

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Compound of Interest

Compound Name: *Eledoisin*

Cat. No.: *B1671165*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Eledoisin, a potent tachykinin peptide originally isolated from the salivary glands of the octopus *Eledone moschata*, is a valuable tool in pharmacological research.^{[1][2]} As a specific agonist for neurokinin 2 (NK2) and neurokinin 3 (NK3) receptors, it is instrumental in studying a variety of physiological processes, including smooth muscle contraction, vasodilation, and neurotransmission.^[3] Accurate and reproducible experimental outcomes hinge on the correct preparation and storage of **Eledoisin** solutions. These application notes provide detailed protocols and guidelines to ensure the integrity and stability of **Eledoisin** for both in vitro and in vivo applications.

Eledoisin Properties

A summary of the key physical and chemical properties of **Eledoisin** is provided in the table below.

| Property | Value |
|---------------------|-------------------------------------------------------------------|
| Molecular Weight | 1188.4 g/mol |
| Formula | C ₅₄ H ₈₅ N ₁₃ O ₁₅ S |
| Amino Acid Sequence | pGlu-Pro-Ser-Lys-Asp-Ala-Phe-Ile-Gly-Leu-Met-NH ₂ |
| Appearance | White to off-white lyophilized powder |

Solution Preparation

The solubility of **Eledoisin** is a critical factor in preparing stock solutions. The following table summarizes its known solubility in common laboratory solvents.

| Solvent | Solubility | Notes |
|---------|-------------------------------------------------------------------------------------------------|--------------------------------------------------------------------|
| Water | Soluble up to 0.20 mg/mL.[4] Can be increased to 18.15 mg/mL with sonication and warming.[3] | Potential for aggregation in aqueous solutions.[5] |
| DMSO | Soluble | A common solvent for creating highly concentrated stock solutions. |

Protocol for Reconstituting Lyophilized Eledoisin

This protocol outlines the steps for reconstituting lyophilized **Eledoisin** to prepare a stock solution.

Materials:

- Lyophilized **Eledoisin** peptide
- Sterile, nuclease-free water or anhydrous DMSO
- Sterile, polypropylene microcentrifuge tubes

- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **Eledoisin** to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation from forming inside the vial, which can affect the stability of the peptide.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom.
- **Solvent Addition:** Carefully add the desired volume of sterile water or DMSO to the vial. For aqueous solutions, it is recommended to start with sterile, distilled water. To aid dissolution in water, gentle warming and sonication can be applied.^[3]
- **Dissolution:** Gently vortex the vial until the peptide is completely dissolved. For aqueous solutions that are difficult to dissolve, a brief sonication (10-20 seconds) in a water bath may be beneficial. Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene microcentrifuge tubes.

Storage and Stability

Proper storage is crucial for maintaining the biological activity of **Eledoisin** solutions. The following tables provide guidelines for storing both the lyophilized powder and reconstituted solutions.

Lyophilized Eledoisin Storage

| Storage Temperature | Duration | Notes |
|---------------------|------------------|-----------------------------------------------------------|
| -20°C | Up to 1 year | Store in a desiccator to protect from moisture. |
| -80°C | Up to 2 years[3] | Recommended for long-term storage. Store in a desiccator. |

Eledoisin Solution Storage

| Storage Temperature | Solvent | Duration | Notes |
|---------------------|---------------|-------------------|---------------------------------------------------------------|
| -20°C | Water or DMSO | Up to 1 month[3] | Aliquoting is highly recommended to avoid freeze-thaw cycles. |
| -80°C | Water or DMSO | Up to 6 months[3] | Ideal for long-term storage of stock solutions. |

Note on Stability: While these are general guidelines, the stability of **Eledoisin** in solution can be influenced by factors such as pH and the presence of proteases. For critical applications, it is advisable to perform periodic activity checks.

Experimental Protocols

In Vitro Smooth Muscle Contraction Assay

This protocol provides a general method for assessing the contractile effect of **Eledoisin** on isolated smooth muscle tissue.

Materials:

- Isolated smooth muscle tissue (e.g., guinea pig ileum, rabbit jejunum)
- Organ bath system with a transducer and recording software

- Krebs-Henseleit solution (or other appropriate physiological salt solution), bubbled with 95% O₂ / 5% CO₂
- **Eledoisin** stock solution
- Syringes and needles

Procedure:

- Tissue Preparation: Isolate the desired smooth muscle tissue and place it in ice-cold Krebs-Henseleit solution.
- Mounting: Mount the tissue in the organ bath containing Krebs-Henseleit solution maintained at 37°C and continuously bubbled with 95% O₂ / 5% CO₂.
- Equilibration: Allow the tissue to equilibrate for at least 60 minutes, with periodic washing every 15 minutes.
- Baseline Recording: Record the baseline contractile activity of the tissue.
- **Eledoisin** Application: Add **Eledoisin** to the organ bath in a cumulative or non-cumulative manner to obtain a dose-response curve.
- Data Acquisition: Record the changes in muscle tension in response to **Eledoisin**.
- Washing: After each application (for non-cumulative additions) or at the end of the experiment, wash the tissue thoroughly with fresh Krebs-Henseleit solution to allow it to return to baseline.

In Vivo Blood Pressure Measurement in Rodents

This protocol describes a general procedure for investigating the effect of **Eledoisin** on blood pressure in anesthetized rodents.

Materials:

- Anesthetized rodent (e.g., rat, mouse)

- Surgical instruments for catheterization
- Pressure transducer and data acquisition system
- Catheters for arterial and venous cannulation
- Heparinized saline
- **Eledoisin** stock solution, diluted in sterile saline for injection

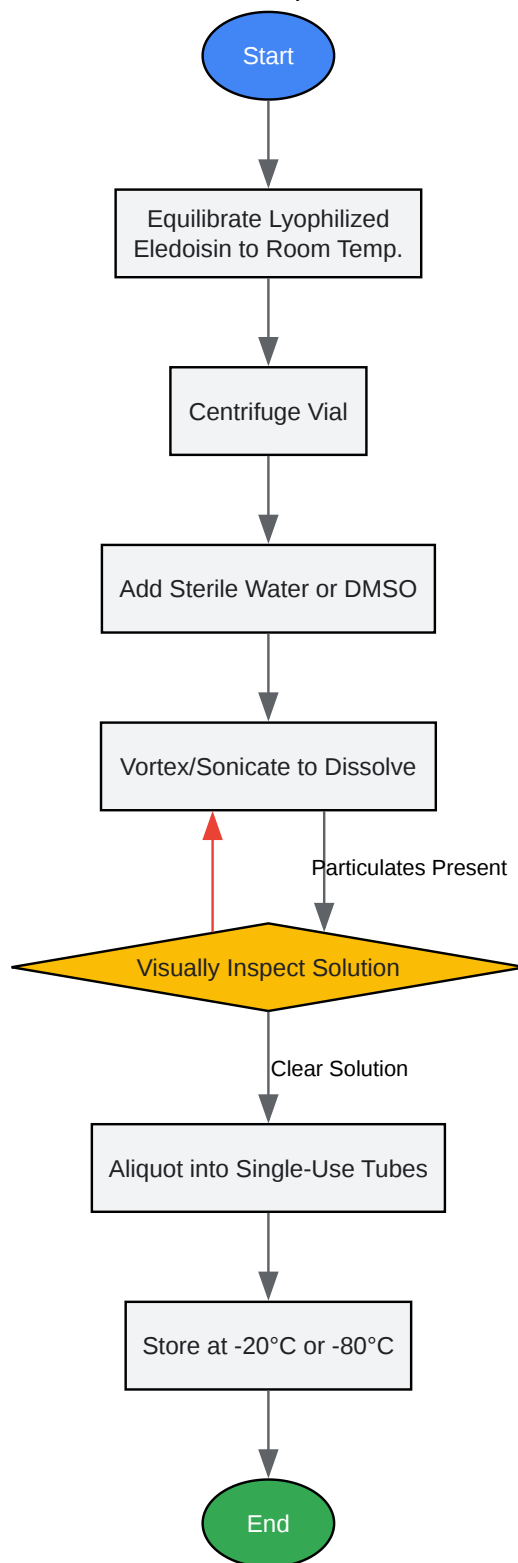
Procedure:

- **Anesthesia and Catheterization:** Anesthetize the animal and surgically implant catheters into an artery (e.g., carotid or femoral artery) for blood pressure measurement and a vein (e.g., jugular or femoral vein) for drug administration.
- **Heparinization:** Fill the catheters with heparinized saline to prevent blood clotting.
- **Connection to Transducer:** Connect the arterial catheter to the pressure transducer to record blood pressure.
- **Stabilization:** Allow the animal's blood pressure to stabilize before any experimental intervention.
- **Eledoisin Administration:** Administer a bolus injection or a continuous infusion of the prepared **Eledoisin** solution through the venous catheter. **Eledoisin** has been shown to produce a biphasic cardiovascular response in rats at doses of 0.1-1 nmol/kg.[3]
- **Data Recording:** Continuously record the blood pressure and heart rate before, during, and after **Eledoisin** administration.
- **Data Analysis:** Analyze the changes in systolic, diastolic, and mean arterial pressure.

Visualized Workflows and Pathways

Eledoisin Solution Preparation Workflow

Eledoisin Solution Preparation Workflow

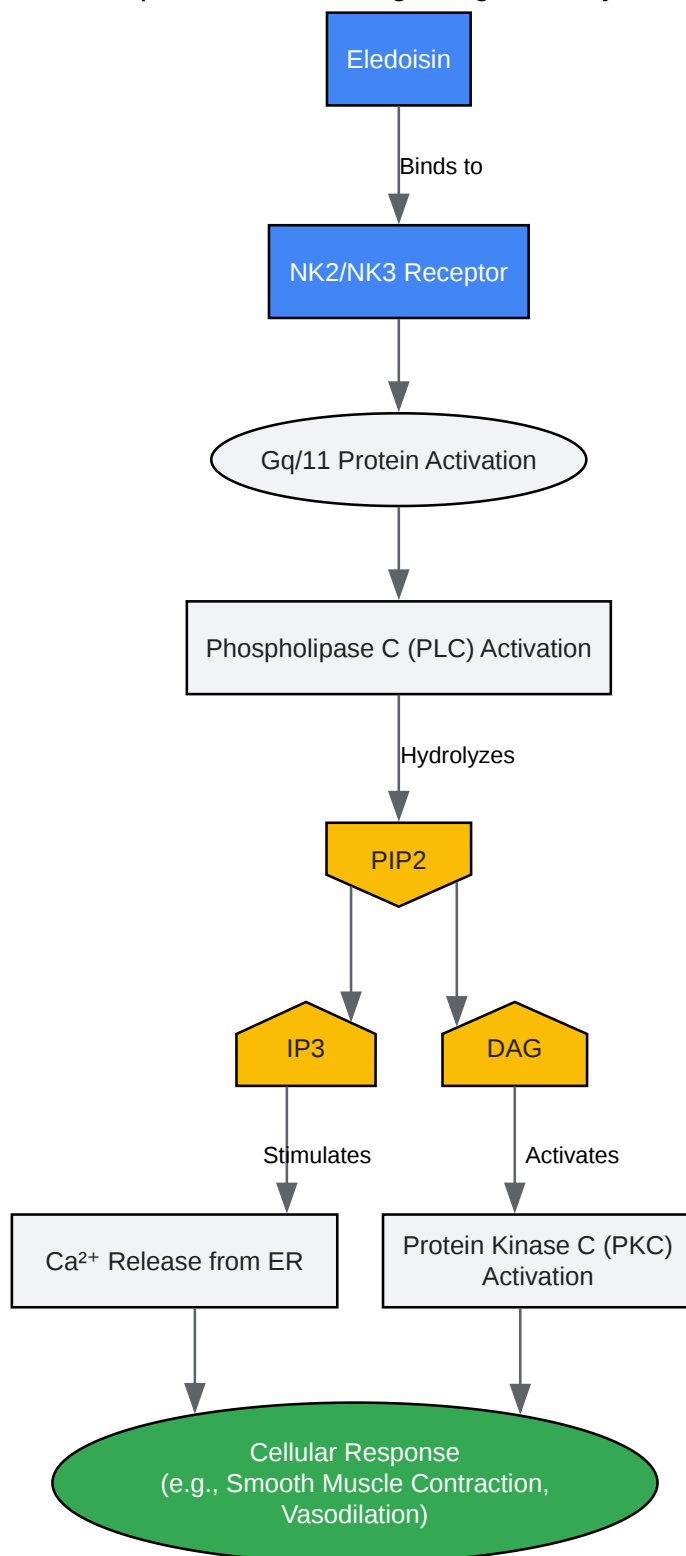


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Caption: Workflow for reconstituting and storing **Eledoisin** solutions.

Eledoisin Signaling Pathway

Simplified Eledoisin Signaling Pathway



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Caption: Simplified signaling cascade initiated by **Eledoisin** binding.

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